Introduction: The Significance of Substituted Anilines in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2,4-Dibromo-6-(2-methoxyethyl)aniline*
CAS No.:	*1803611-14-4*
Cat. No.:	*B1432059*

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The aniline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its presence in a multitude of biologically active compounds.[1] The synthetic versatility of the aniline ring allows for precise modification of its electronic and steric properties, enabling the fine-tuning of pharmacological profiles.[2] Substituted anilines are integral components of numerous FDA-approved drugs, particularly in oncology, where they often serve as key pharmacophores for kinase inhibitors.[3] The strategic placement of various functional groups on the aniline ring can lead to enhanced target affinity, improved metabolic stability, and reduced off-target effects.[4] This guide focuses on the specific, yet lesser-known, derivative, **2,4-Dibromo-6-(2-methoxyethyl)aniline**, exploring its characteristics and potential as a valuable building block in drug discovery.

Molecular Profile and Physicochemical Properties

A precise understanding of the molecular formula and weight is fundamental for any experimental work, including synthesis, purification, and biological screening.

Chemical Structure and Formula

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The structure of **2,4-Dibromo-6-(2-methoxyethyl)aniline** is characterized by an aniline core with two bromine atoms at positions 2 and 4, and a 2-methoxyethyl group at the 6th position.

Molecular Formula: $C_9H_{11}Br_2NO$

Calculation of Molecular Formula:

- Aniline base: C_6H_7N
- Substitution of two hydrogens with two bromines: - 2H + 2Br
- Substitution of one hydrogen with a 2-methoxyethyl group ($-CH_2CH_2OCH_3$): - 1H + C_3H_7O
- Resulting changes: C +3, H -2-1+7 = +4, N, Br +2, O +1
- Final Formula: $C_{6+3}H_{7+4}Br_2NO = C_9H_{11}Br_2NO$

Molecular Weight

The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for mass spectrometry analysis.

Monoisotopic Mass: 306.9207 g/mol Average Mass: 308.926 g/mol

Property	Value
Molecular Formula	$C_9H_{11}Br_2NO$
Monoisotopic Mass	306.9207 g/mol
Average Mass	308.926 g/mol
Nominal Mass	307 g/mol

Proposed Synthetic Pathway

While a specific, documented synthesis for **2,4-Dibromo-6-(2-methoxyethyl)aniline** is not readily available in the literature, a plausible multi-step synthetic route can be devised based on established organic chemistry principles and known transformations of anilines and related

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compounds. The proposed pathway starts from a commercially available precursor, 2-bromo-6-methylaniline.

Synthetic Workflow Diagram



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Caption: Proposed synthetic workflow for **2,4-Dibromo-6-(2-methoxyethyl)aniline**.

Step-by-Step Experimental Protocol

Step 1: Protection of the Amino Group

- Rationale: The amino group of the starting material, 2-bromo-6-methylaniline, is highly reactive and can interfere with subsequent bromination and benzylic functionalization steps. Acetylation is a common and effective method to protect the amino group as an acetamide.
- Procedure:
  - Dissolve 2-bromo-6-methylaniline (1 equivalent) in glacial acetic acid.
  - Add acetic anhydride (1.1 equivalents) dropwise while stirring.
  - Heat the mixture at a moderate temperature (e.g., 50-60 °C) for 1-2 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
  - Upon completion, pour the reaction mixture into cold water to precipitate the acetylated product.
  - Filter, wash with water, and dry the solid N-(2-bromo-6-methylphenyl)acetamide.

Step 2: Aromatic Bromination

- Rationale: The acetylated amino group is an ortho-, para-director. With the ortho-position at C2 already brominated and the other ortho-position at C6 sterically hindered by the methyl

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group, the incoming bromine will be directed to the para-position (C4).

- Procedure:
  - Dissolve the N-(2-bromo-6-methylphenyl)acetamide (1 equivalent) in a suitable solvent like acetic acid.
  - Slowly add a solution of bromine (1 equivalent) in acetic acid at room temperature.
  - Stir the mixture for several hours until TLC analysis indicates the consumption of the starting material.
  - Quench the reaction with a solution of sodium bisulfite to remove excess bromine.
  - Precipitate the product by adding water, then filter, wash, and dry to obtain N-(2,4-dibromo-6-methylphenyl)acetamide.

Step 3: Benzylic Bromination

- Rationale: To introduce a functional group for the subsequent ether synthesis, the methyl group is converted to a bromomethyl group via a free-radical chain reaction using N-Bromosuccinimide (NBS) and a radical initiator like Azobisisobutyronitrile (AIBN).
- Procedure:
  - Suspend N-(2,4-dibromo-6-methylphenyl)acetamide (1 equivalent) in a non-polar solvent such as carbon tetrachloride.
  - Add NBS (1.1 equivalents) and a catalytic amount of AIBN.
  - Heat the mixture to reflux and irradiate with a UV lamp to initiate the reaction.
  - Monitor the reaction by TLC. Upon completion, cool the mixture and filter off the succinimide byproduct.
  - Evaporate the solvent to yield the crude N-(2,4-dibromo-6-(bromomethyl)phenyl)acetamide.

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Step 4: Williamson Ether Synthesis

- Rationale: The bromomethyl group is a good electrophile for an SN2 reaction with a methoxide nucleophile to form the desired methoxyethyl precursor.
- Procedure:
  - Prepare a solution of sodium methoxide by dissolving sodium metal in anhydrous methanol.
  - Add the crude N-(2,4-dibromo-6-(bromomethyl)phenyl)acetamide (1 equivalent) to the sodium methoxide solution.
  - Stir the reaction at room temperature or with gentle heating until the starting material is consumed (monitored by TLC).
  - Neutralize the reaction mixture and remove the methanol under reduced pressure.
  - Extract the product with a suitable organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate to obtain N-(2,4-dibromo-6-(methoxymethyl)phenyl)acetamide.

Step 5: Deprotection of the Amino Group

- Rationale: The final step is the removal of the acetyl protecting group to regenerate the free aniline. This can be achieved by either acidic or basic hydrolysis.
- Procedure (Acidic Hydrolysis):
  - Dissolve the N-(2,4-dibromo-6-(methoxymethyl)phenyl)acetamide in a mixture of ethanol and concentrated hydrochloric acid.
  - Heat the solution to reflux for several hours.
  - Cool the reaction mixture and neutralize with a base (e.g., sodium bicarbonate) to precipitate the final product.

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- Filter the solid, wash thoroughly with water, and dry to yield **2,4-Dibromo-6-(2-methoxyethyl)aniline**.
- The crude product can be further purified by recrystallization or column chromatography.

Predicted Spectroscopic Data

The following spectroscopic data are predicted based on the analysis of structurally similar compounds.

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Spectroscopic Data	Predicted Characteristics
^{1}H NMR	- Aromatic protons will appear as two singlets or doublets in the range of δ 7.0-7.5 ppm. - The methylene protons adjacent to the aromatic ring (-CH_2-) will likely be a triplet around δ 3.6-3.8 ppm. - The methylene protons adjacent to the methoxy group (-CH_2O-) should appear as a triplet around δ 3.4-3.6 ppm. - The methoxy protons (-OCH_3) will be a sharp singlet around δ 3.3 ppm. - The amine protons (-NH_2) will present as a broad singlet, with its chemical shift dependent on the solvent and concentration.
^{13}C NMR	- Aromatic carbons will appear in the δ 110-150 ppm region. The carbons attached to bromine will be shifted downfield. - The carbon of the -CH_2- group attached to the ring is expected around δ 35-40 ppm. - The carbon of the -CH_2O- group should be in the δ 70-75 ppm range. - The methoxy carbon (-OCH_3) will be around δ 58-60 ppm.
Mass Spectrometry (EI)	- A prominent molecular ion peak (M^+) should be observed, showing a characteristic isotopic pattern for two bromine atoms (a 1:2:1 ratio for M, M+2, and M+4).
Infrared (IR) Spectroscopy	- N-H stretching of the primary amine will appear as two bands in the 3300-3500 cm^{-1} region. - C-H stretching of the aromatic ring will be observed just above 3000 cm^{-1}. - C-H stretching of the alkyl chain will be seen just below 3000 cm^{-1}. - C-O stretching of the ether will be in the 1050-1150 cm^{-1} range. - C-Br stretching will be in the fingerprint region, typically below 700 cm^{-1}.

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Potential Applications in Drug Development

Substituted anilines are of significant interest in drug discovery due to their ability to act as versatile pharmacophores.[5]

- Kinase Inhibition: Many kinase inhibitors used in cancer therapy feature a substituted aniline core that anchors the molecule in the ATP-binding pocket of the target kinase. The specific substitution pattern on the aniline ring of **2,4-Dibromo-6-(2-methoxyethyl)aniline** could offer a unique combination of steric and electronic properties for targeting specific kinases.[1]

- Antimicrobial and Antiviral Agents: The lipophilicity introduced by the bromine atoms and the methoxyethyl group could enhance cell membrane permeability, a desirable trait for antimicrobial and antiviral drug candidates.

- Neurological Disorders: The aniline scaffold is also found in drugs targeting the central nervous system. Further functionalization of the amino group could lead to compounds with potential activity against various neurological targets.

Safety and Handling

While specific toxicity data for **2,4-Dibromo-6-(2-methoxyethyl)aniline** is not available, it should be handled with care, assuming it may be toxic and an irritant, based on the known properties of similar halogenated anilines. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), and working in a well-ventilated fume hood are essential.

Conclusion

2,4-Dibromo-6-(2-methoxyethyl)aniline represents a novel, synthetically accessible compound with potential for application in medicinal chemistry and drug development. This guide provides a foundational understanding of its molecular properties, a detailed proposed synthetic route, and predicted analytical data to facilitate its synthesis and characterization. The exploration of such novel substituted anilines is a promising avenue for the discovery of new therapeutic agents with improved efficacy and safety profiles.

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